

# Borane-Tetrahydrofuran (BH<sub>3</sub>•THF): A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Borane-tetrahydrofuran*

Cat. No.: *B086392*

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**Abstract:** This technical guide provides an in-depth overview of the **borane-tetrahydrofuran** (BH<sub>3</sub>•THF) complex, a pivotal reagent in modern organic synthesis. As a stabilized, commercially available source of borane, this Lewis acid-base adduct offers significant advantages in handling and safety over gaseous diborane.[1][2][3] This document details its physicochemical properties, synthesis, and key applications, with a focus on hydroboration and the selective reduction of various functional groups.[3][4][5][6] Detailed experimental protocols, quantitative data tables, and reaction pathway visualizations are provided to support researchers, scientists, and drug development professionals in its effective and safe utilization.

## Introduction

**Borane-tetrahydrofuran** (BH<sub>3</sub>•THF) is a coordination complex formed between the Lewis acid borane (BH<sub>3</sub>) and the Lewis base tetrahydrofuran (THF).[1][7][8] In this adduct, the electron-deficient boron atom accepts a lone pair of electrons from the oxygen atom in the THF molecule, forming a stable, colorless solution.[1][7] This complexation prevents borane from dimerizing into diborane (B<sub>2</sub>H<sub>6</sub>), a toxic, flammable, and explosive gas that is difficult to handle.[1][9] Consequently, BH<sub>3</sub>•THF serves as a convenient and safer surrogate for diborane, and is widely used for two primary classes of reactions: the hydroboration of alkenes and alkynes, and the chemoselective reduction of functional groups such as carboxylic acids, amides, and nitriles.[3][4][5][6][10]

## Physicochemical and Safety Properties

The  $\text{BH}_3 \cdot \text{THF}$  complex is typically supplied as a 1 M solution in tetrahydrofuran. Its properties are summarized below.

### Physical and Chemical Properties

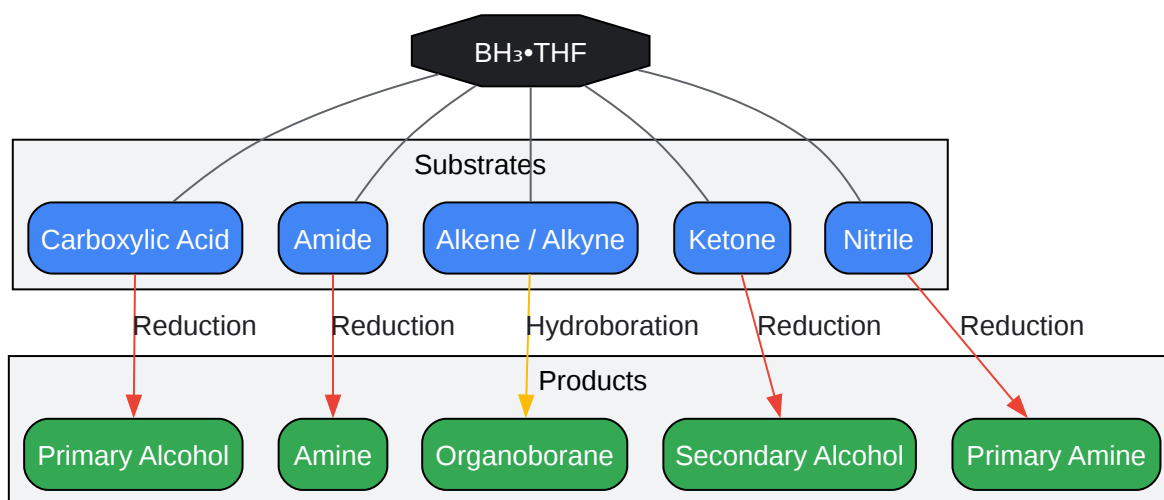
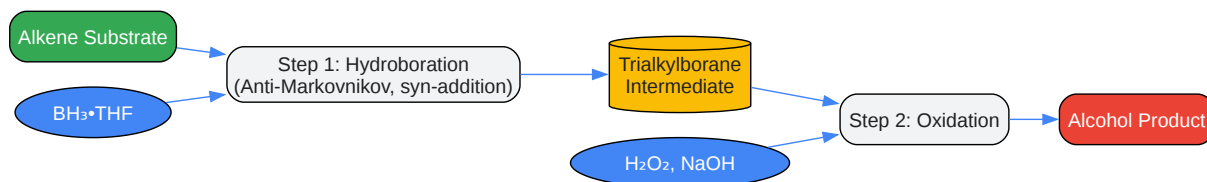
Property	Value	References
CAS Number	14044-65-6	<a href="#">[5]</a> <a href="#">[11]</a>
Chemical Formula	$\text{C}_4\text{H}_{11}\text{BO}$	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	85.94 g/mol	<a href="#">[7]</a> <a href="#">[11]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Density (1M in THF)	0.876 - 0.898 g/mL at 25 °C	<a href="#">[7]</a>
Flash Point	-17 °C to -22 °C (-5.7 °F to 1 °F)	<a href="#">[5]</a> <a href="#">[12]</a>
Boiling Point	Decomposes; THF boils at ~66 °C	<a href="#">[7]</a>
Stability	Thermally unstable; stabilized with ~0.005 M $\text{NaBH}_4$	
Solubility	Soluble in ethereal solvents	<a href="#">[7]</a>

### GHS Hazard Summary

Hazard Class	Hazard Statement	References
Flammable Liquids	H225: Highly flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[13]</a>
Water-Reactive	H260: In contact with water releases flammable gases which may ignite spontaneously	<a href="#">[1]</a> <a href="#">[13]</a>
Acute Toxicity, Oral	H302: Harmful if swallowed	<a href="#">[1]</a>
Eye Damage	H318: Causes serious eye damage	<a href="#">[1]</a>
Skin Irritation	H315: Causes skin irritation	<a href="#">[5]</a> <a href="#">[13]</a>
Specific Target Organ Toxicity	H335: May cause respiratory irritation	<a href="#">[5]</a>
Carcinogenicity	H351: Suspected of causing cancer (due to THF)	<a href="#">[14]</a>
Peroxide Formation	May form explosive peroxides upon exposure to air	<a href="#">[6]</a> <a href="#">[12]</a> <a href="#">[14]</a>

## Synthesis and Formation

The  $\text{BH}_3 \cdot \text{THF}$  adduct is formed through the donation of a lone pair of electrons from the oxygen atom of THF (the Lewis base) to the empty p-orbital of the boron atom in borane (the Lewis acid). While commercially available, it can be prepared in the laboratory via several routes, including the reaction of sodium borohydride with iodine or the reaction of boron trifluoride etherate with sodium borohydride in THF.[\[5\]](#)[\[15\]](#)



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Address: 3281 E Guasti Rd

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